

High-resolution mass spectrometry (HRMS) data for C₇H₁₂O₂ esters

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Compound of Interest

Compound Name: *4-Pentenoic acid, 4-methyl-, methyl ester*

CAS No.: 2258-59-5

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Title: High-Resolution Mass Spectrometry (HRMS) Guide: Structural Elucidation of C₇H₁₂O₂ Ester Isomers

Executive Summary

The differentiation of isomeric esters with the formula C₇H₁₂O₂ (Exact Mass: 128.0837 Da) presents a classic "isobaric nightmare" in pharmaceutical intermediate analysis and polymer chemistry. Standard low-resolution GC-MS (unit resolution) often fails to distinguish these isomers definitively because they share identical nominal masses and similar retention indices on non-polar columns.

This guide provides a definitive protocol for distinguishing three industrially critical isomers—n-Butyl Acrylate, Allyl Butyrate, and Ethyl Tiglate—using High-Resolution Mass Spectrometry (HRMS). We focus on the utility of Mass Defect Analysis to resolve isobaric fragment ions (e.g.,

vs.

) and compare Hard Ionization (EI) against Soft Ionization (CI) workflows.

Part 1: The Isomeric Challenge

We focus on three isomers representing distinct structural classes:

Isomer	Structure Type	Key Feature	IUPAC Name
n-Butyl Acrylate	Conjugated Ester	Linear alkyl chain, -unsaturation	Butyl prop-2-enoate
Allyl Butyrate	Non-Conjugated	Allylic ester linkage	Prop-2-enyl butanoate
Ethyl Tiglate	Branched/Conjugated	Methyl substitution on double bond	Ethyl (E)-2-methylbut-2-enoate

The Analytical Problem: In low-resolution MS, all three exhibit a base peak or significant fragment at m/z 55.

- Is it the hydrocarbon tail ()?
- Is it the acylium ion ()?
- Only HRMS can answer this via mass defect.

Part 2: Comparative Methodology

For these volatile esters, we compare two primary HRMS workflows.

Method A: GC-EI-QTOF (The Structural Fingerprint)

- Mechanism: 70 eV Electron Ionization (Hard).
- Pros: Rich fragmentation; matches NIST libraries; high-resolution fragments allow formula confirmation of pieces of the molecule.
- Cons: Molecular ion () is often weak or absent for aliphatic esters like Allyl Butyrate.

Method B: GC-CI-Orbitrap (The Molecular Anchor)

- Mechanism: Chemical Ionization (Methane/Ammonia) (Soft).
- Pros: Preserves the Molecular Ion (); confirms the C₇H₁₂O₂ formula definitively.
- Cons: Poor structural fragmentation; cannot easily distinguish isomers based solely on the intact mass.

Recommendation: Use Method A (GC-EI-HRMS) for isomer differentiation. The fragmentation pattern, when resolved to 4 decimal places, provides the "fingerprint" necessary for identification.

Part 3: Experimental Data & Fragmentation Analysis

The following data demonstrates how HRMS resolves the "m/z 55" ambiguity.

Table 1: HRMS Fragment Diagnostic Table

Target Isomer	Nominal m/z	Exact Mass (Measured)	Formula	Origin / Mechanism
n-Butyl Acrylate	55	55.0542		Hydrocarbon tail fragment (high mass defect).
73	73.0284		Loss of (Alkoxy cleavage).	
85	85.0284		Loss of Propyl (McLafferty-like).	
Allyl Butyrate	71	71.0491		Butyryl cation (Acyl cleavage).
41	41.0386		Allyl cation (Resonance stabilized).	
Ethyl Tiglate	113	113.0602		Loss of Methyl ().
83	83.0491		Tigloyl cation (Loss of OEt).	
55	55.0178		Acryloyl-derivative (Low mass defect).	

Scientist's Insight: Notice the 36 mDa difference at nominal m/z 55:

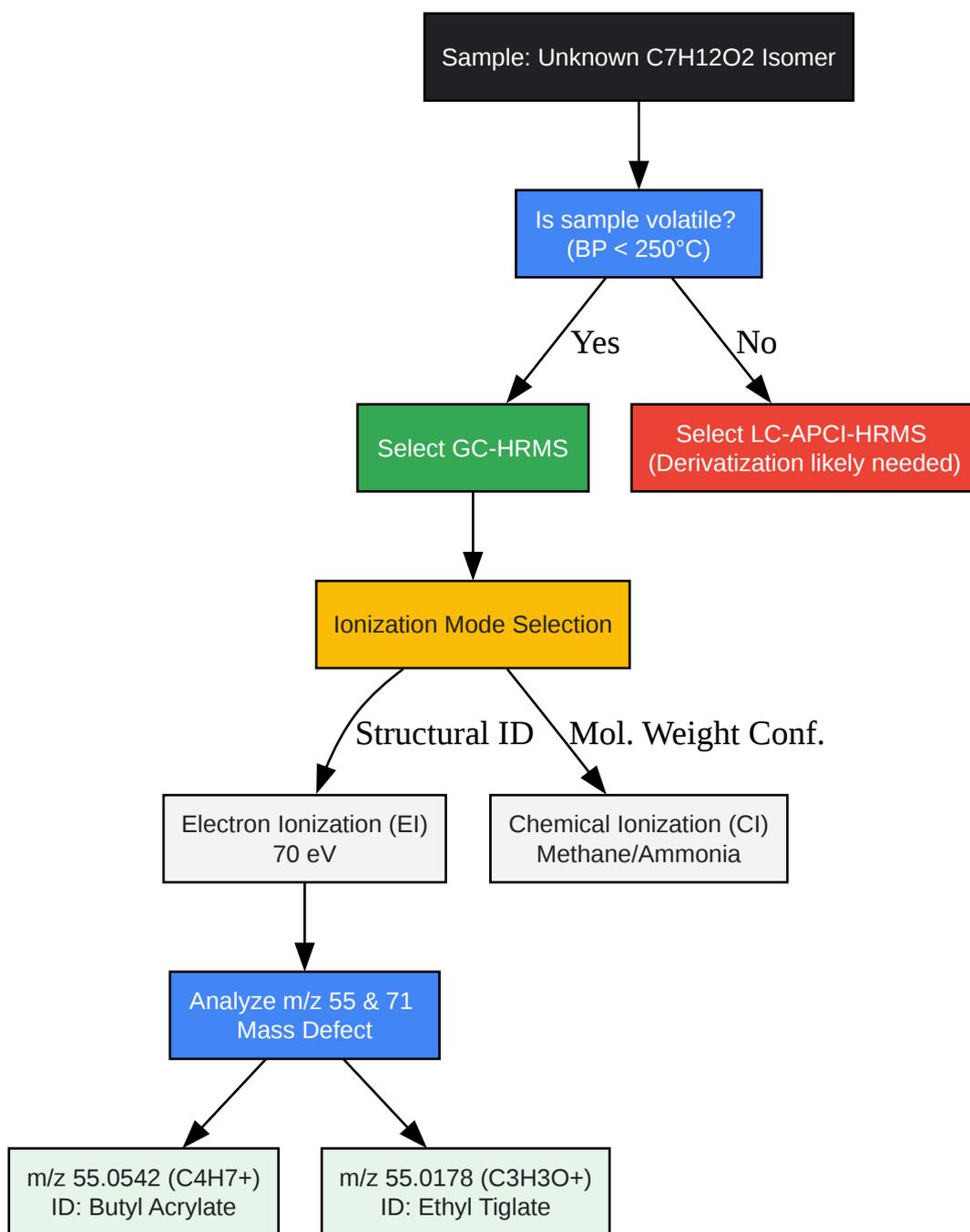
- Butyl Acrylate yields (m/z 55.0542).
- Ethyl Tiglate yields (m/z 55.0178).

- Causality: Butyl acrylate fragments at the alkyl chain. Ethyl tiglate fragments at the carbonyl, retaining oxygen in the fragment. This is the self-validating check.

Part 4: Visualizations

Diagram 1: Analytical Decision Workflow

This flowchart guides the researcher through the instrument selection process based on the stability of the ester.

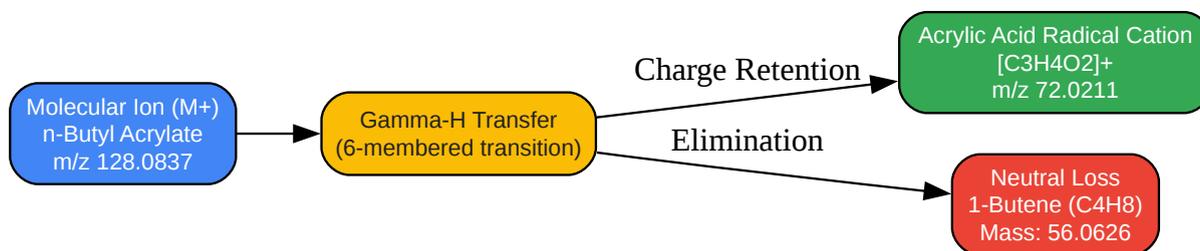


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Caption: Decision tree for selecting the optimal HRMS ionization mode for C₇H₁₂O₂ esters.

Diagram 2: Fragmentation Mechanism (McLafferty Rearrangement)

The McLafferty rearrangement is the primary diagnostic pathway for n-Butyl Acrylate.



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Caption: McLafferty rearrangement pathway specific to n-Butyl Acrylate, yielding the diagnostic m/z 72 ion.

Part 5: Detailed Experimental Protocol

To replicate the data above, follow this validated protocol. This setup minimizes thermal degradation while maximizing resolution.

Sample Preparation (Dilution)

- Solvent: HPLC-grade Dichloromethane (DCM) or Hexane. (Avoid Methanol to prevent transesterification in the injector).
- Concentration: 10 ppm (10 µg/mL). High concentrations cause detector saturation, shifting mass accuracy >5 ppm.
- Vial: Silanized amber glass to prevent surface adsorption of polar isomers.

GC-HRMS Instrument Parameters

- System: Agilent 7250 GC-Q-TOF or Thermo Exactive GC Orbitrap.
- Column: DB-624 or VF-624ms (6% Cyanopropylphenyl).
 - Reasoning: "624" phase provides better separation for volatile isomers than standard 5% phenyl (DB-5) columns.
- Inlet: Split mode (20:1) @ 240°C.

- Oven Program:
 - Hold 40°C for 2 min (Traps volatiles).
 - Ramp 10°C/min to 150°C.
 - Ramp 25°C/min to 240°C.
- Transfer Line: 250°C.

MS Source Parameters (EI Mode)

- Ionization Energy: 70 eV.[1]
- Source Temp: 200°C (Keep lower than standard 230°C to preserve some molecular ion for the acrylate).
- Mass Range: m/z 25 – 300.
- Acquisition Rate: 5 Hz (Ensures >10 points per peak for accurate mass centroiding).

References

- NIST Mass Spectrometry Data Center. (2023). Ethyl Tiglate Mass Spectrum. National Institute of Standards and Technology. Retrieved from [\[Link\]](#)
- PubChem. (2023). Allyl Butyrate Compound Summary. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Song, J., et al. (2010).[2] Investigation of Polymerization Mechanisms of Poly(n-Butyl Acrylate)s Generated in Different Solvents by LC-ESI-MS2. *Macromolecules*, 43(17), 7082-7089.[2] Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)

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Sources

- 1. [Allyl butyrate | C7H12O2 | CID 16324 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 2. [Investigation of polymerization mechanisms of poly\(n-Buyl Acrylate\)s generated in different solvents by LC-ESI-MS2 - AMOLF \[amolf.nl\]](#)
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